Use of 1-(2-Iodophenyl)guanidine in competitive binding experiments

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Compound of Interest

Compound Name:	*1-(2-Iodophenyl)guanidine*
CAS No.:	*1251246-60-2*
Cat. No.:	*B3225781*

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Application Note: Competitive Binding Profiling of **1-(2-Iodophenyl)guanidine** at Sigma Receptors

Executive Summary

This guide details the protocol for utilizing **1-(2-Iodophenyl)guanidine** (and structurally related N,N'-disubstituted guanidines) in competitive radioligand binding assays. While **1-(2-Iodophenyl)guanidine** serves as a core pharmacophore for high-affinity Sigma receptor (

R) ligands (e.g., adamantyl-derivatives), its characterization is critical for Structure-Activity Relationship (SAR) studies targeting neuroprotection and antipsychotic development.

This protocol focuses on determining the inhibition constant (

) of **1-(2-Iodophenyl)guanidine** against the gold-standard radioligand [

H]DTG (1,3-Di-o-tolylguanidine) in rat brain membrane homogenates, a tissue rich in both

and

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subtypes.

Scientific Background & Mechanism

The Target: Sigma Receptors (R)

Sigma receptors are intracellular chaperone proteins located at the Mitochondria-Associated Endoplasmic Reticulum Membrane (MAM). They modulate calcium signaling, neurotransmitter release, and cell survival.

- Receptor: Chaperone involved in neuroplasticity and ER stress response.
- Receptor (TMEM97): Linked to autophagy and cholesterol transport.

The Ligand: 1-(2-Iodophenyl)guanidine

Guanidine-based compounds are "privileged structures" for

R binding. The basic guanidinium core forms an essential electrostatic interaction with a conserved aspartate residue (Asp126 in

) in the receptor's binding pocket. The ortho-iodine substituent on the phenyl ring provides steric bulk and lipophilicity, enhancing hydrophobic interactions within the pocket, often serving as a precursor or simplified analog of high-affinity ligands like N-(1-adamantyl)-N'-(2-iodophenyl)guanidine.

Experimental Logic: Competitive Binding

In this assay, **1-(2-Iodophenyl)guanidine** acts as the "Cold Competitor". It competes with the "Hot Ligand" ([

H]DTG) for the limited number of receptor sites. By increasing the concentration of the cold competitor, we displace the radioligand. The concentration required to displace 50% of the specific binding (

) allows us to calculate the intrinsic affinity (

).

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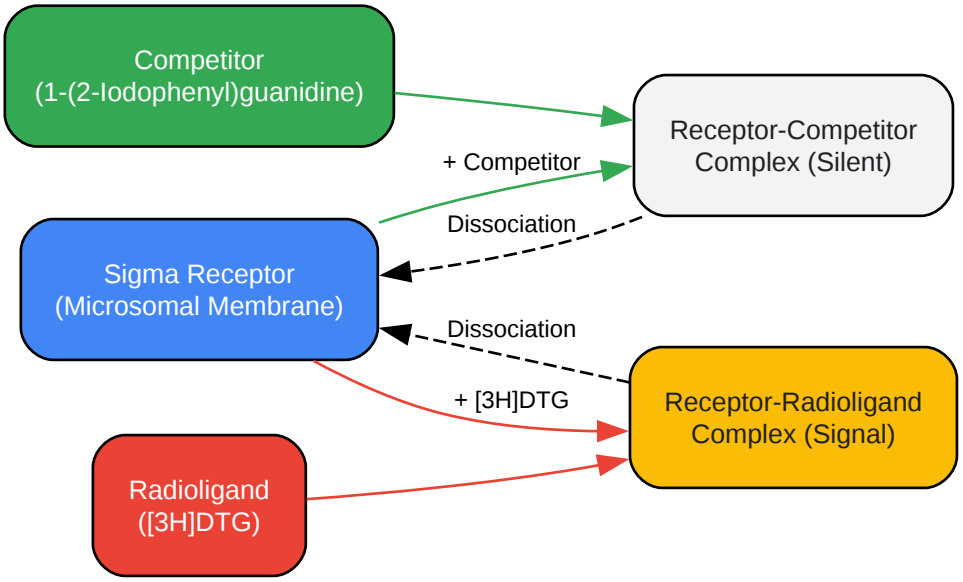

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Caption: Competitive equilibrium model. The test compound competes with [

H]DTG for the Sigma Receptor binding pocket.

Materials & Reagents

Biological Material

- Source: Male Sprague-Dawley Rat Brain (Whole brain minus cerebellum for mixed

  ; Liver for enriched

).

- Preparation: P2 membrane fraction (crude synaptosomal/mitochondrial membranes).

Chemical Reagents

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Component	Specification	Role
Test Compound	1-(2-Iodophenyl)guanidine	Cold Competitor (Displacer)
Radioligand	[H]DTG (Specific Activity: 30-60 Ci/mmol)	Non-selective probe
Non-Specific Definer	Haloperidol (10 M) or DTG (10 M)	Saturates all specific sites
Assay Buffer	50 mM Tris-HCl, pH 7.4	Physiological pH maintenance
Filter Pre-soak	0.5% Polyethyleneimine (PEI)	Reduces non-specific binding to filters

Detailed Protocol

Phase 1: Membrane Preparation

Note: Perform all steps at 4°C to prevent receptor degradation.

- Harvest: Decapitate rat, rapidly remove brain, and place in ice-cold 0.32 M Sucrose.
- Homogenize: Homogenize tissue (1g tissue : 10 mL sucrose) using a Potter-Elvehjem homogenizer (10 strokes).
- Centrifugation 1: Centrifuge at 1,000 x g for 10 mins. Discard pellet (nuclear debris).
- Centrifugation 2: Centrifuge supernatant at 40,000 x g for 20 mins.
- Wash: Resuspend pellet in ice-cold 50 mM Tris-HCl (pH 7.4) and centrifuge again at 40,000 x g.
- Storage: Resuspend final pellet in Tris-HCl buffer to a protein concentration of ~2-5 mg/mL. Aliquot and store at -80°C.

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Phase 2: Assay Setup

- Buffer: 50 mM Tris-HCl, pH 7.4 at 25°C.
- Radioligand Concentration: 3 nM [

  H]DTG (Approx.[1] equal to its

).
- Test Compound Range:

  M to

  M (**1-(2-Iodophenyl)guanidine**).

Pipetting Scheme (Total Volume: 500

L): | Tube Type | Buffer (

L) | Competitor (

L) | NS Definer (

L) | Radioligand (

L) | Membranes (

L) | | :--- | :---: | :---: | :---: | :---: | :---: | | Total Binding (TB) | 300 | - | - | 50 | 150 | | Non-Specific (NS) | 250 | - | 50 (Haloperidol) | 50 | 150 | | Experimental (Exp) | 250 | 50 (Test Cmpd) | - | 50 | 150 |

Phase 3: Incubation & Filtration

- Pre-soak Filters: Soak Whatman GF/B glass fiber filters in 0.5% PEI for at least 1 hour. This is crucial for cationic ligands like guanidines to prevent sticking to the glass fiber.
- Incubation: Incubate assay tubes for 120 minutes at 25°C (Room Temp). Equilibrium is slower for sigma receptors; 2 hours ensures stability.
- Termination: Rapidly filter through the PEI-treated GF/B filters using a Brandel or Millipore cell harvester.

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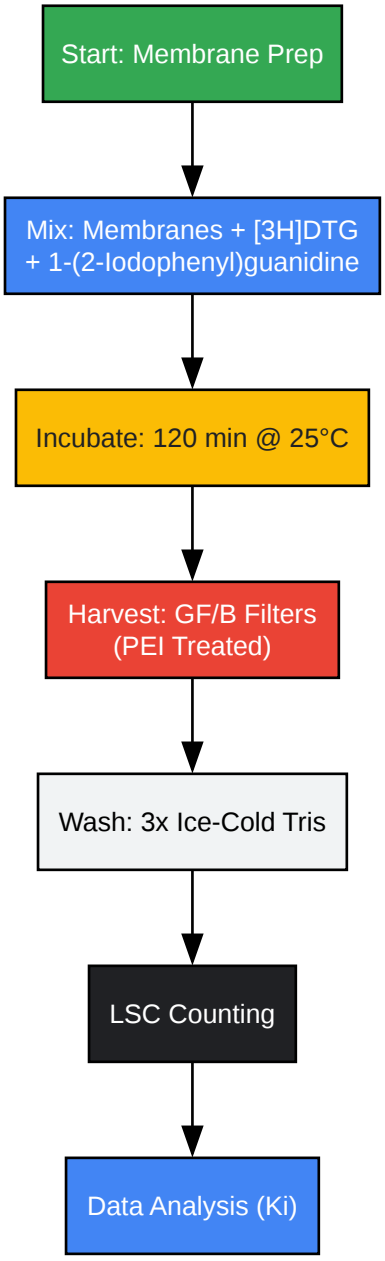
- Wash: Wash filters 3x with 4 mL of ice-cold 10 mM Tris-HCl buffer.
- Counting: Transfer filters to scintillation vials, add 5 mL cocktail (e.g., Ultima Gold), and count for 1 min in a liquid scintillation counter.



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Caption: Step-by-step workflow for the competitive binding assay.

Data Analysis & Interpretation

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Calculating Specific Binding

- TB: CPM in tubes with no competitor.
- NS: CPM in tubes with 10

  M Haloperidol.

IC50 Determination

Plot % Specific Binding (Y-axis) vs. Log[Concentration of **1-(2-Iodophenyl)guanidine**] (X-axis). Fit the data to a one-site competition non-linear regression model:

Ki Calculation (Cheng-Prusoff Equation)

Convert the empirical

to the absolute inhibition constant (

):

- : Concentration of [

  H]DTG used (3 nM).
- : Dissociation constant of [

  H]DTG (typically ~3 nM in rat brain).

Expected Results:

- High Affinity:

  nM. (Typical for disubstituted adamantyl-guanidines).[2]
- Moderate Affinity:

  50–500 nM. (Typical for monosubstituted phenylguanidines).
- Low Affinity:

  nM.

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Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Non-Specific Binding	Ligand sticking to filters	Ensure filters are soaked in 0.5% PEI. Use glass tubes or silanized plastic.
Low Total Binding	Receptor degradation	Keep membranes on ice. Check protein concentration (aim for 200-400 g/tube).
Incomplete Displacement	Competitor insolubility	1-(2-Iodophenyl)guanidine is hydrophobic. Dissolve stock in 100% DMSO, ensure final assay DMSO < 1%.
Hill Slope << 1.0	Negative cooperativity or multiple sites	The ligand may bind and with different affinities. Use selective blockers (e.g., (+)-Pentazocine to mask) to isolate sites.

References

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guanidine SAR).

- BindingDB Entry CHEMBL90508. "N-(2-Iodo-phenyl)-N'-naphthalen-1-yl-guanidine binding affinity."
- Patent PT97770B. "Method for the treatment of psychotic mental disease with substituted guanidines having high connection to the sigma receptor." (Lists 2-iodophenylguanidine derivatives).

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